

A Researcher's Guide to Rivaroxaban Isotope Labeled Standards: A Comparative Analysis

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Compound of Interest

Compound Name: Decarbonyl Rivaroxaban-d4

Cat. No.: B15142752

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For researchers and drug development professionals, the accurate quantification of rivaroxaban and its metabolites is critical. This guide provides a detailed comparison of **Decarbonyl Rivaroxaban-d4** with other commercially available rivaroxaban labeled standards, offering insights into their respective applications and performance. The information herein is supported by compiled data from various sources and outlines a typical experimental protocol for their use.

Rivaroxaban is an orally administered anticoagulant that acts as a direct inhibitor of Factor Xa, a crucial enzyme in the blood coagulation cascade.[1][2] In pharmacokinetic and metabolic studies, stable isotope-labeled internal standards are indispensable for achieving precise and accurate quantification of the drug and its metabolites in biological matrices using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Overview of Labeled Standards

The most common approach for creating internal standards for mass spectrometry is to label the molecule with stable isotopes, such as deuterium (^2H or D) or carbon-13 (^{13}C). This results in a compound that is chemically identical to the analyte but has a different mass, allowing it to be distinguished by the mass spectrometer.

This guide focuses on the following standards:

- **Decarbonyl Rivaroxaban-d4:** A deuterium-labeled version of a rivaroxaban impurity.[3] This standard is specifically designed for the quantification of the Decarbonyl Rivaroxaban

metabolite.

- Rivaroxaban-d4: A commonly used deuterium-labeled internal standard for the parent drug, rivaroxaban.[1][4]
- Rivaroxaban-¹³C₆: A carbon-13 labeled internal standard for rivaroxaban, offering a different mass shift and potentially different fragmentation patterns compared to its deuterated counterpart.[5][6]

Data Presentation: A Comparative Table

The selection of an appropriate internal standard is a critical step in bioanalytical method development. The following table summarizes the key chemical properties of the discussed rivaroxaban labeled standards.

Feature	Decarbonyl Rivaroxaban-d4	Rivaroxaban-d4	Rivaroxaban- ¹³ C ₆
Molecular Formula	C ₁₈ D ₄ H ₁₆ ClN ₃ O ₄ S	C ₁₉ H ₁₄ D ₄ ClN ₃ O ₅ S	C ₁₃ ¹³ C ₆ H ₁₈ ClN ₃ O ₅ S
Molecular Weight	413.91 g/mol	439.91 g/mol [4]	441.84 g/mol [5]
Isotopic Purity	Information not available	≥99% deuterated forms (d ₁ -d ₄)[1]	Min. 99% ¹³ C
Primary Application	Internal standard for the quantification of Decarbonyl Rivaroxaban	Internal standard for the quantification of Rivaroxaban[1]	Internal standard for the quantification of Rivaroxaban

Performance and Application Comparison

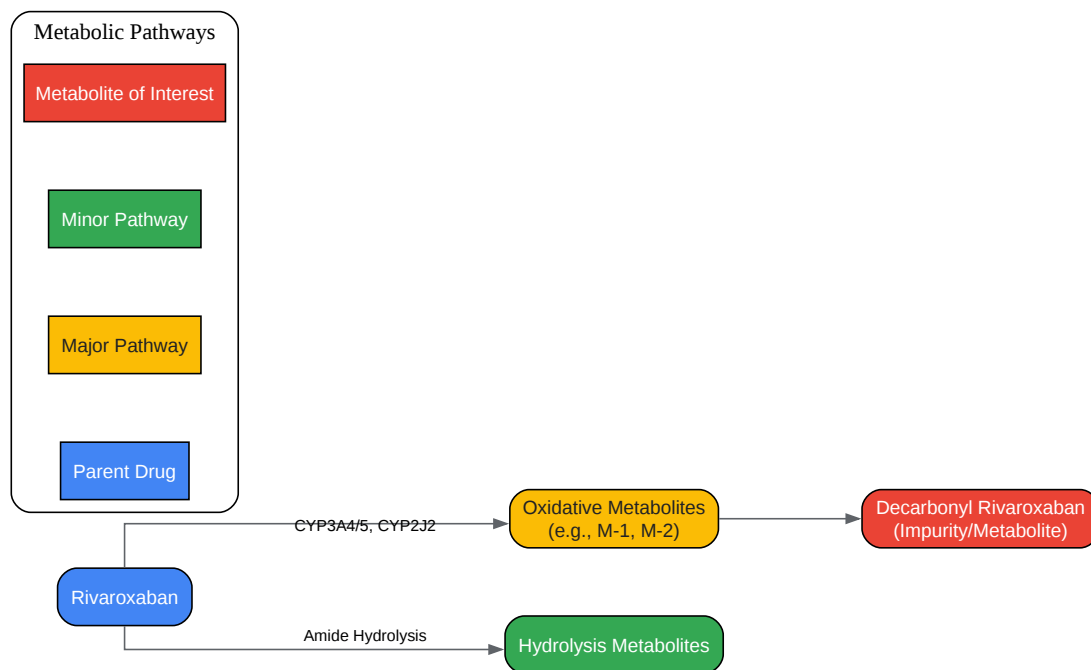
The choice between different labeled standards depends on the specific requirements of the analytical method.

- **Decarbonyl Rivaroxaban-d4** is the ideal internal standard when the research objective is to quantify the Decarbonyl Rivaroxaban metabolite. Using a labeled version of the metabolite itself ensures the most similar chemical behavior during sample extraction and ionization, leading to the most accurate results for metabolite quantification.

- Rivaroxaban-d4 is a widely used and well-characterized internal standard for the parent drug. Its four deuterium atoms provide a clear mass shift, and its performance in LC-MS/MS methods has been documented.
- Rivaroxaban-¹³C₆ offers an alternative to deuterated standards. Carbon-13 labeling can sometimes provide greater stability against isotopic exchange compared to deuterium labeling, although this is generally not a significant issue with the stable placement of deuterium on the phenyl ring in Rivaroxaban-d4. The larger mass shift of +6 amu can also be advantageous in moving the internal standard's signal further away from the analyte's signal in the mass spectrum.

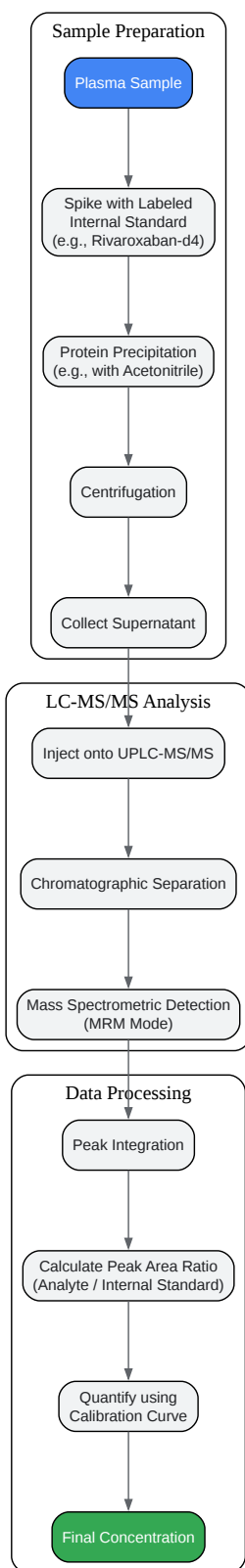
Mandatory Visualizations

To provide a clearer context for the application of these standards, the following diagrams illustrate the metabolic fate of rivaroxaban and a typical analytical workflow.



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Caption: Metabolic pathways of Rivaroxaban.



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